An In-Depth Technical Guide to 4'-Acetamidoacetophenone: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*N-(4-Acetylphenyl)acetamide*
CAS No.:	*2719-21-3*
Cat. No.:	*B371452*

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Introduction: The Unsung Importance of a Versatile Ketone

In the vast landscape of organic chemistry, certain molecules serve as critical yet often overlooked cornerstones for the synthesis of high-value compounds. 4'-Acetamidoacetophenone, a disubstituted aromatic ketone, is a prime example of such a pivotal intermediate. While it may not be a household name, its structural motifs—a para-substituted acetanilide ring bearing a ketone group—render it an exceptionally versatile building block. This guide provides an in-depth technical exploration of 4'-acetamidoacetophenone, from its fundamental chemical identity and properties to its synthesis and crucial role in the development of pharmaceuticals and other advanced materials. For researchers and drug development professionals, a thorough understanding of this compound is not merely academic; it is essential for unlocking new synthetic pathways and innovating within the field.

Core Chemical Identity and Structure

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4'-Acetamidoacetophenone is systematically known as **N-(4-acetylphenyl)acetamide**.[1] Its structure is characterized by a benzene ring substituted at the 1- and 4-positions with an acetyl group (-$COCH_3$) and an acetamido group (-$NHCOCH_3$), respectively. This para-substitution pattern is crucial to its reactivity and the geometry of its downstream products.

Caption: Chemical Structure of 4'-Acetamidoacetophenone.

Physicochemical and Spectroscopic Properties

A comprehensive understanding of a compound's physical and chemical properties is fundamental for its application in research and development. These parameters dictate the choice of solvents, reaction conditions, and purification methods. The key properties of 4'-acetamidoacetophenone are summarized below.

Property	Value	Source(s)
IUPAC Name	N-(4-acetylphenyl)acetamide	
Synonyms	4'-Acetylacetanilide, p-Acetamidoacetophenone	[1]
CAS Number	2719-21-3	
Molecular Formula	$C_{10}H_{11}NO_2$	[1]
Molecular Weight	177.20 g/mol	
Appearance	Beige Crystalline Powder	[1]
Melting Point	166-170 °C	[1]
Boiling Point	390.3 ± 25.0 °C (Predicted)	[1]
Solubility	Soluble in organic solvents like Chloroform ($CHCl_3$).	[1]
λmax	284 nm (in $CHCl_3$)	[1]

Note: Further spectral data, including IR and Mass Spectrum (electron ionization), are available through the NIST WebBook.

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Synthesis Pathway: Acetylation of 4-Aminoacetophenone

The most direct and industrially viable synthesis of 4'-acetamidoacetophenone involves the N-acetylation of 4-aminoacetophenone. This reaction is a classic example of nucleophilic acyl substitution, where the amino group of the starting material acts as a nucleophile, attacking the electrophilic carbonyl carbon of an acetylating agent.

Causality Behind Experimental Choices:

- Starting Material: 4-Aminoacetophenone is selected because it already possesses the required carbon skeleton, including the benzene ring and the acetyl group. The primary synthetic challenge is the selective protection or modification of the amino group.
- Reagent: Acetic anhydride is the acetylating agent of choice due to its high reactivity and the fact that its byproduct, acetic acid, is easily managed.
- Solvent & Base: Pyridine is an excellent choice as it serves a dual purpose. It acts as a solvent for the reactants and, as a non-nucleophilic base, it neutralizes the acetic acid formed during the reaction. This neutralization is critical as it drives the equilibrium towards the product and prevents the potential for protonation of the starting amine, which would render it non-nucleophilic.

Caption: Workflow for the Synthesis of 4'-Acetamidoacetophenone.

Step-by-Step Experimental Protocol

This protocol is adapted from established synthetic procedures.[2]

- Preparation: In a clean, dry round-bottom flask equipped with a magnetic stirrer, dissolve 50 g (0.37 mol) of 4-aminoacetophenone in 250 mL of pyridine (dried over KOH).
- Reaction: To the stirring solution, slowly add 39.6 g of acetic anhydride. The addition is exothermic, and the flask may become warm.
- Stirring: Continue stirring the mixture at room temperature for approximately 1.5 to 2 hours. A thick, white suspension will form as the product precipitates out of the solution.[2]

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- Isolation: Isolate the solid product by vacuum filtration using a Büchner funnel.
- Washing: Wash the filter cake with a small amount of cold solvent (e.g., diethyl ether) to remove residual pyridine and unreacted starting materials.
- Drying: Dry the collected white solid under vacuum to yield the final product, 4'-acetamidoacetophenone.

Self-Validation: The purity of the synthesized product should be validated through characterization techniques. A sharp melting point within the literature range (166-170 °C) is a strong indicator of high purity. Further confirmation can be achieved using ^{1}H NMR and ^{13}C NMR spectroscopy to verify the expected chemical shifts and integration patterns, and mass spectrometry to confirm the molecular weight.

Applications in Drug Development and Organic Synthesis

The true value of 4'-acetamidoacetophenone lies in its utility as a versatile intermediate. The presence of two distinct functional groups—a ketone and a protected amine—allows for selective and sequential chemical modifications.

The ketone group is susceptible to a wide range of reactions, including reduction to an alcohol, conversion to an oxime, or serving as a site for aldol condensations. The acetamido group, being a protected amine, can be hydrolyzed under acidic or basic conditions to reveal the free amine, which can then participate in further reactions such as diazotization or amide bond formation.

A notable application is its role as a precursor in the synthesis of the anthelmintic drug Levamisole.[3][4] The synthesis of Levamisole and its racemic mixture, Tetramisole, can involve intermediates derived from acetophenone derivatives.[5][6] Although many routes exist, the core structure can be traced back to precursors functionally related to acetophenone. For instance, a subsequent reaction on 4'-acetamidoacetophenone involves bromination of the acetyl group's alpha-carbon, followed by reaction with 2-amino-2-thiazoline to construct the imidazo[2,1-b]thiazole core.[2]

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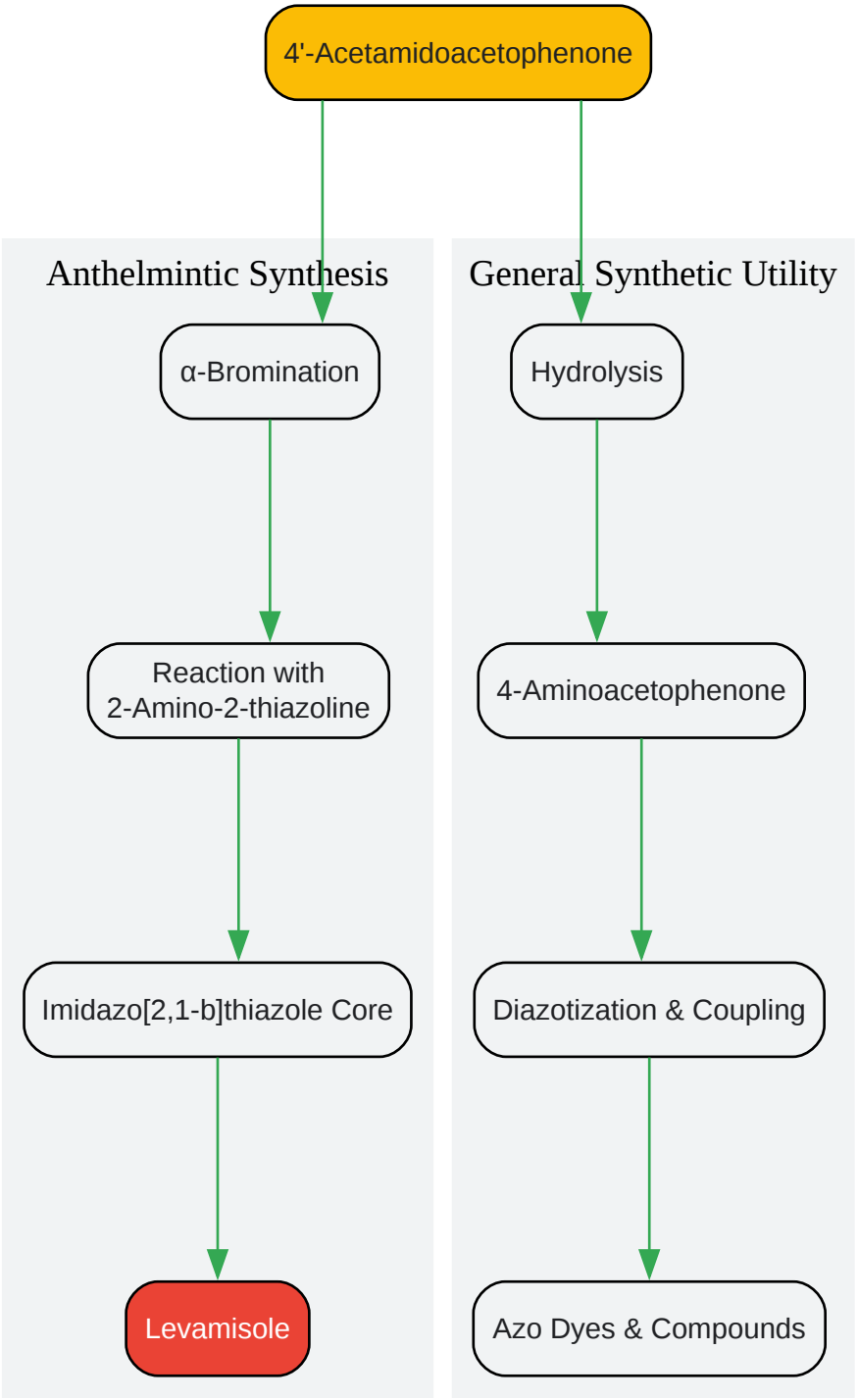
Furthermore, while not a direct precursor, 4'-acetamidoacetophenone is structurally related to the key intermediate for Paracetamol (Acetaminophen), which is 4-aminophenol.[7][8] The synthesis of Paracetamol involves the acetylation of 4-aminophenol, a reaction analogous to the synthesis of 4'-acetamidoacetophenone from 4-aminoacetophenone.[9][10] This structural similarity underscores the importance of this class of compounds in the pharmaceutical industry.



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Caption: Role of 4'-Acetamidoacetophenone as a Synthetic Intermediate.

Safety, Handling, and Storage

As with any chemical reagent, proper handling and storage of 4'-acetamidoacetophenone are paramount to ensure laboratory safety.

- Hazards: The compound may cause skin and eye irritation. It is also important to avoid dust formation and inhalation.
- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety goggles, gloves, and a lab coat, should be worn. If there is a risk of dust generation, a dust mask (e.g., N95) is recommended.
- Handling: All handling should be performed in a well-ventilated area or under a chemical fume hood.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. It should be kept in an inert atmosphere.
- Incompatibilities: Keep away from strong oxidizing agents.

Conclusion

4'-Acetamidoacetophenone is a quintessential example of a foundational building block in modern organic and medicinal chemistry. Its straightforward synthesis, coupled with the differential reactivity of its functional groups, provides a robust platform for the construction of more complex molecular architectures. For scientists engaged in drug discovery and development, a deep, mechanistic understanding of this and similar intermediates is not just beneficial—it is a prerequisite for innovation. By mastering the properties and synthetic potential of such compounds, the scientific community can continue to build the next generation of therapeutic agents and advanced materials.

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